

Personal protective equipment for handling PNU-22394 hydrochloride

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Compound of Interest

Compound Name: PNU-22394 hydrochloride

Cat. No.: B1662309

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Essential Safety and Handling Guide for PNU-22394 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **PNU-22394 hydrochloride**. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

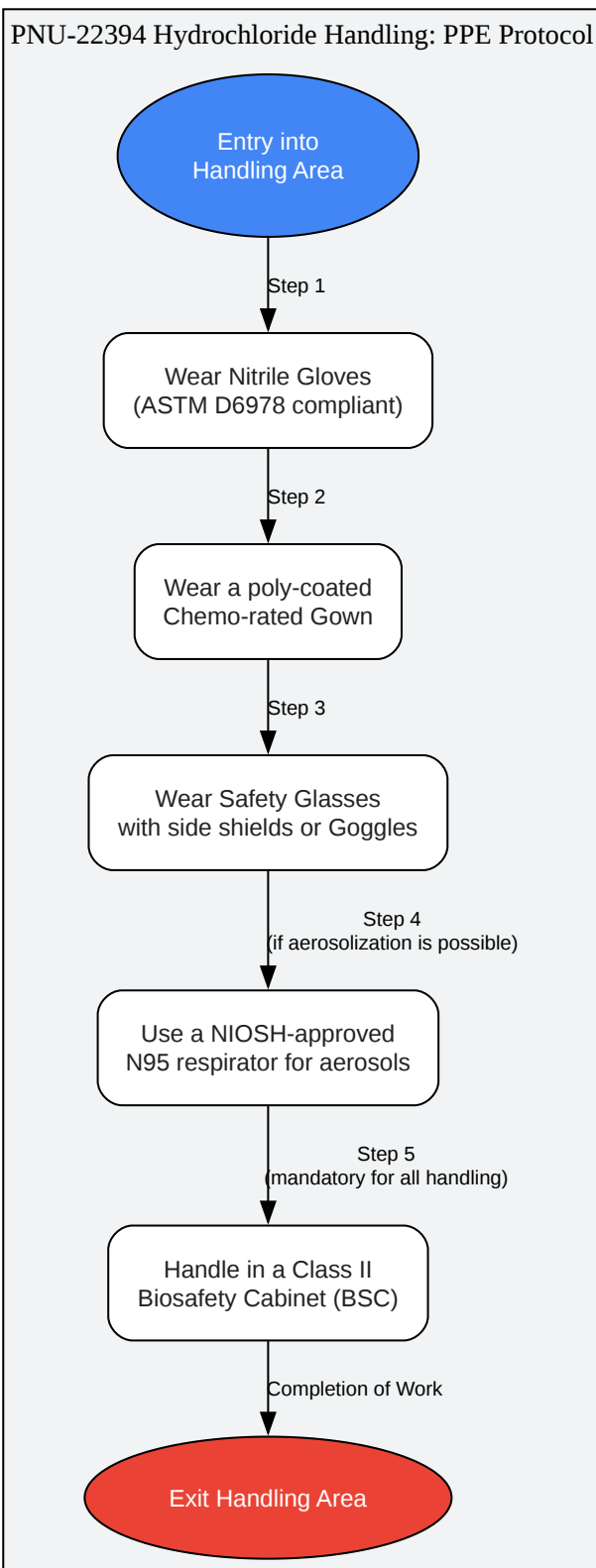
I. Quantitative Data Summary

A clear understanding of the physicochemical properties of **PNU-22394 hydrochloride** is fundamental for its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Weight	236.74 g/mol	[1] [2]
Formula	$C_{13}H_{16}N_2 \cdot HCl$	[1]
Purity	≥98%	[1]
Appearance	Off-white to white solid	[1] [3]
Solubility	Soluble to 100 mM in water; <23.67 mg/ml in H ₂ O; 250 mg/mL in DMSO (with ultrasound)	[1] [3]
Storage	Desiccate at +4°C for short- term storage. For long-term storage, -20°C is recommended. Stock solutions should be stored at -80°C (up to 6 months) or -20°C (up to 1 month).	[1] [3]
CAS Number	15923-42-9	[1]

II. Personal Protective Equipment (PPE) Protocol

The selection and proper use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **PNU-22394 hydrochloride**. The following workflow outlines the mandatory PPE requirements.



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Caption: Workflow for donning Personal Protective Equipment (PPE) for handling **PNU-22394 hydrochloride**.

III. Safe Handling and Operational Plan

Follow these step-by-step procedures for the safe handling of **PNU-22394 hydrochloride** to minimize the risk of exposure.

1. Engineering Controls:

- All handling of **PNU-22394 hydrochloride**, including weighing, reconstitution, and aliquoting, must be conducted in a certified Class II Biosafety Cabinet (BSC) or a fume hood to protect against inhalation of any aerosolized particles.^[4]

2. Personal Protective Equipment (PPE):

- **Gloves:** Wear two pairs of nitrile gloves that are compliant with ASTM D6978 standards for handling chemotherapy drugs.^[4] Change gloves immediately if they become contaminated.
- **Gown:** A disposable, poly-coated gown designated for chemotherapy or other hazardous drugs is required.^[4] Ensure the gown has long sleeves and tight-fitting cuffs.
- **Eye Protection:** ANSI-rated safety glasses with side shields or chemical splash goggles are mandatory.
- **Respiratory Protection:** If there is a risk of aerosolization outside of a BSC, a NIOSH-approved N95 respirator or higher is required.^[4]

3. Weighing and Reconstitution:

- Perform these tasks on a disposable mat within the BSC to contain any spills.
- Use dedicated, clearly labeled spatulas and glassware.
- To avoid static, use an anti-static weigh boat or an ionizer.
- When preparing solutions, add the solvent slowly to the solid to prevent splashing.

4. Storage:

- Store the solid compound desiccated at +4°C for short-term use.
- For long-term storage, keep the solid at -20°C in a tightly sealed container.[\[1\]](#)[\[3\]](#)
- Stock solutions should be aliquoted and stored at -80°C for up to 6 months or -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[\[3\]](#)

IV. Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

1. Skin Contact:

- Immediately remove contaminated clothing.[\[5\]](#)
- Wash the affected area with copious amounts of soap and water for at least 15 minutes.[\[6\]](#)
- Seek immediate medical attention.

2. Eye Contact:

- Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
- Seek immediate medical attention.

3. Inhalation:

- Move the individual to fresh air immediately.[\[5\]](#)
- If breathing is difficult, provide oxygen.
- Seek immediate medical attention.

4. Ingestion:

- Do not induce vomiting.

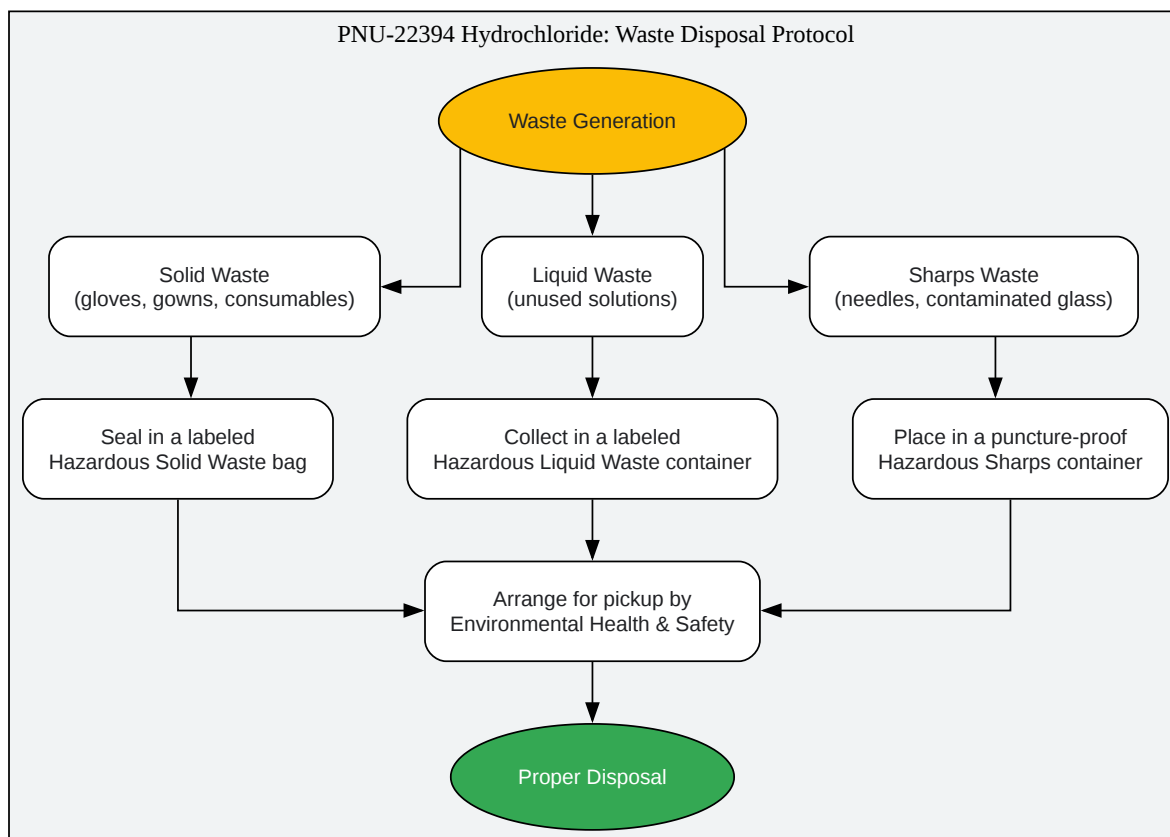
- If the person is conscious, rinse their mouth with water.
- Seek immediate medical attention.

5. Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Cover the spill with an absorbent material.
- Clean the area with a suitable decontaminating agent.
- Collect all contaminated materials in a sealed, labeled hazardous waste container.

V. Disposal Plan

All waste generated from the handling of **PNU-22394 hydrochloride** must be treated as hazardous chemical waste.



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Caption: Waste stream and disposal workflow for **PNU-22394 hydrochloride**.

Disposal Steps:

- **Solid Waste:** All contaminated solid waste, including gloves, gowns, weigh boats, and pipette tips, must be collected in a designated, clearly labeled hazardous waste container.

- Liquid Waste: Unused solutions containing **PNU-22394 hydrochloride** must be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not dispose of down the drain.
- Sharps: Contaminated needles, syringes, and broken glass must be disposed of in a designated, puncture-resistant sharps container for hazardous chemical waste.
- Decontamination: All non-disposable equipment that has come into contact with the compound must be thoroughly decontaminated with an appropriate solvent before reuse.
- Collection: Follow your institution's specific procedures for the collection and disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.

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